

Characteristic IR Absorption Bands for Epoxy Ketone Functional Groups

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Compound of Interest

Compound Name: 4-Phenylchalcone oxide

CAS No.: 82389-34-2

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A Comparative Spectroscopic Guide for Drug Development

Executive Summary & Theoretical Basis

The

-epoxy ketone moiety represents a unique electronic environment where a carbonyl group is directly adjacent to a strained three-membered oxirane ring. For researchers synthesizing proteasome inhibitors, distinguishing this warhead from its metabolic precursors (enones) or hydrolysis products (diols) is critical.

The Electronic Tug-of-War

The vibrational frequency of the epoxy ketone carbonyl is dictated by two competing electronic effects:

- Inductive Effect (+I): The electronegative oxygen atom of the epoxide ring pulls electron density through the

-framework, shortening the C=O bond and increasing the force constant (

). This shifts the absorption to a higher wavenumber.[1][2]

- Pseudo-Conjugation (-M): The Walsh orbitals of the strained epoxide ring possess partial -character, allowing for weak conjugation with the carbonyl. While this would theoretically lower the frequency, it is significantly weaker than the conjugation seen in -unsaturated ketones (enones).

Net Result: The inductive effect typically dominates or neutralizes the weak conjugation. Consequently,

-epoxy ketones absorb at higher frequencies (1710–1730 cm^{-1}) compared to their

-unsaturated ketone precursors (1665–1685 cm^{-1}). This "blue shift" is the primary diagnostic marker for successful epoxidation.

Comparative Analysis: Epoxy Ketone vs. Alternatives

The following table contrasts the epoxy ketone warhead with its most common structural analogs encountered during synthesis and degradation.

Table 1: Diagnostic IR Frequencies of Carbonyl Architectures[3]

Functional Group	Structure	Stretch (cm ⁻¹)	Secondary Diagnostic Bands (cm ⁻¹)	Electronic Environment
-Epoxy Ketone		1710 – 1730 (s)	1250 (ring breath), 880-915 (asym C-O-C), 800-850 (sym C-O-C)	Inductive withdrawal > Weak conjugation
-Unsaturated Ketone (Enone)		1665 – 1685 (s)	1610-1640 (m), 960-990 (trans =C-H bend)	Strong Conjugation (lowers)
Saturated Ketone		1715 ± 5 (s)	1400-1440 (-CH ₂ scissor)	Baseline (No conjugation/induction)
-Halo Ketone		1725 – 1745 (s)	C-X stretch (600-800)	Strong Inductive Effect (raises)

(s) = strong intensity, (m) = medium intensity

Detailed Spectral Interpretation

A. The Carbonyl Region (1650–1750 cm⁻¹)

The shift from an enone to an epoxy ketone is chemically significant. During the synthesis of drugs like Carfilzomib, the starting material is often an

-unsaturated ketone.

- The "Blue Shift" Marker: As the double bond is oxidized to an epoxide, the strong conjugation is broken. You will observe the carbonyl band shifting from ~1670 cm⁻¹ (enone) to ~1715 cm⁻¹ (epoxy ketone).

- **Interference Warning:** In peptide-based drugs, the Amide I band ($1630\text{--}1690\text{ cm}^{-1}$) can obscure enone signals. However, the epoxy ketone carbonyl (1715+ cm^{-1}) typically resolves clearly above the amide region, making it a reliable purity check.

B. The Epoxide "Fingerprint" ($800\text{--}1260\text{ cm}^{-1}$)

The oxirane ring exhibits characteristic "breathing" and stretching modes that are distinct from linear ethers or alcohols.

- **Ring Breathing** ($\sim 1250\text{ cm}^{-1}$): A symmetric expansion/contraction of the ring. Often appears as a medium-intensity band near the C-O stretch region.^[1]
- **Asymmetric C-O-C Stretch** ($880\text{--}915\text{ cm}^{-1}$): This is often the most diagnostic band for the epoxide ring in complex molecules. In Carfilzomib, bands in the 915 cm^{-1} region are monitored to confirm the integrity of the warhead.
- **Symmetric C-O-C Stretch** ($800\text{--}850\text{ cm}^{-1}$): A strong band that complements the asymmetric stretch.

Experimental Protocol: High-Fidelity Acquisition

Epoxy ketones are reactive electrophiles (warheads). Improper sample handling can lead to ring opening (hydrolysis) or polymerization, yielding false spectral data.

Method: Attenuated Total Reflectance (ATR-FTIR)

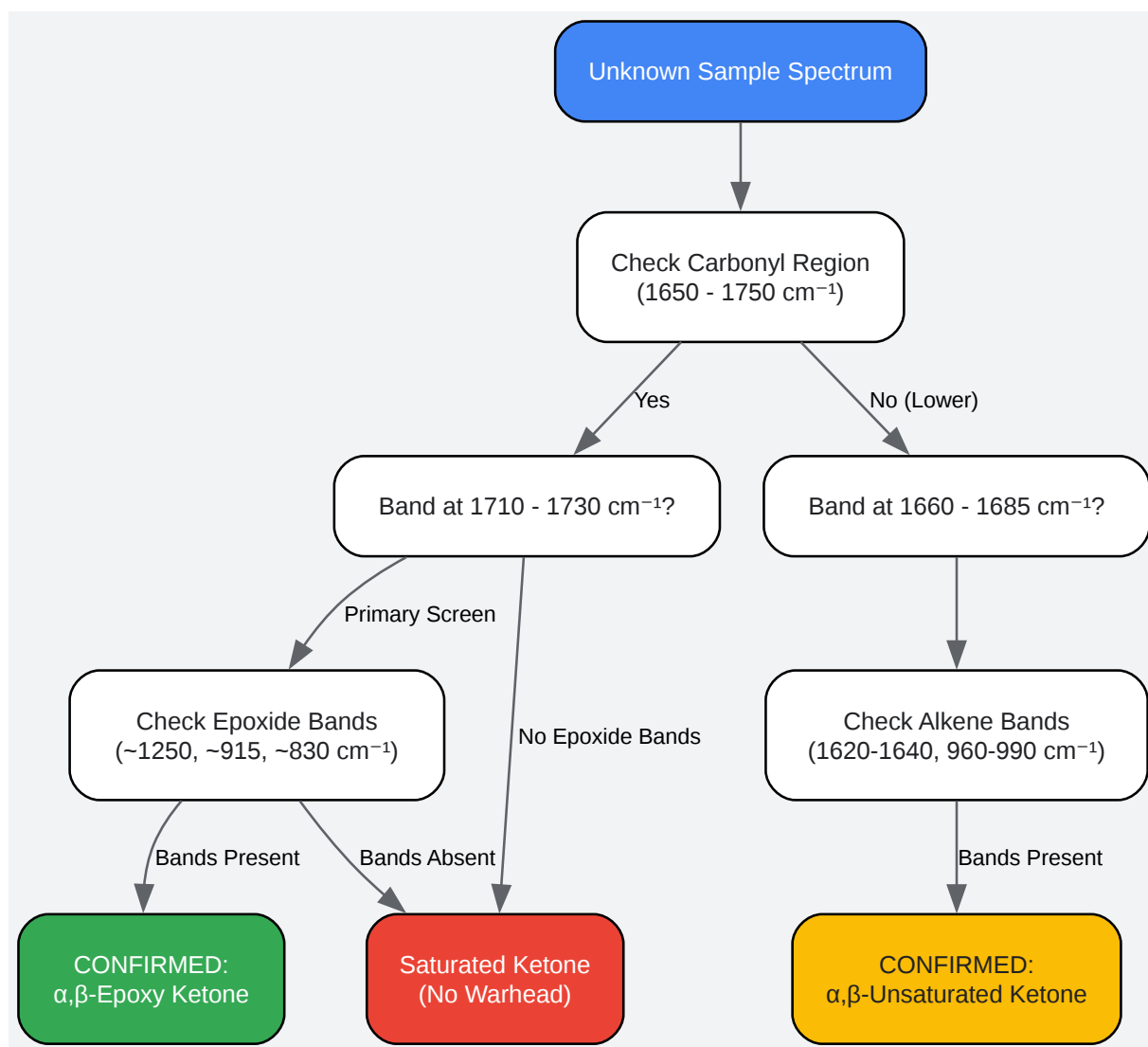
Objective: Obtain a pristine spectrum without thermal degradation or solvent interaction.

- **Instrument Setup:**
 - **Detector:** DTGS (standard) or MCT (high sensitivity for trace analysis).
 - **Crystal:** Diamond ATR (chemically inert, easy to clean). Avoid Germanium if high pressure is required, as it may fracture.
 - **Resolution:** 4 cm^{-1} (sufficient for solid-state samples).
 - **Scans:** 32–64 scans to improve Signal-to-Noise ratio.

- Sample Preparation (Solid State):
 - Place < 2 mg of the solid epoxy ketone drug substance directly onto the crystal.
 - Apply pressure using the anvil gently.
 - Critical Caution: Excessive pressure on crystalline epoxy ketones can induce localized lattice heating or pressure-induced polymorphism. Monitor the live preview; if bands broaden significantly, reduce pressure.
- Self-Validating Check:
 - Step 1: Acquire spectrum.[\[3\]](#)[\[4\]](#)
 - Step 2: Check for the appearance of a broad band at 3300–3500 cm⁻¹.
 - Diagnosis: If a new broad OH band appears that was not present in the structural prediction, the epoxide ring may have hydrolyzed to a diol (glycol) due to moisture or acidic impurities on the crystal.
 - Step 3: Verify the C=O position. If it has shifted down to ~1700 cm⁻¹ and broadened, degradation is confirmed.

Visualizing the Diagnostic Workflow

The following diagram illustrates the logical decision tree for identifying the epoxy ketone warhead during a synthetic campaign.



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Caption: Diagnostic logic flow for distinguishing epoxy ketone warheads from precursor enones and saturated byproducts.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). Wiley. (Standard reference for inductive vs.
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy. Cengage Learning.
- National Institutes of Health (NIH) - PubChem. (2025). Carfilzomib Compound Summary. Retrieved from [\[Link\]](#)

- Meng, L., et al. (1999). "Epoxomicin, a potent and selective proteasome inhibitor, exhibits in vivo anti-inflammatory activity." Proceedings of the National Academy of Sciences, 96(18), 10403-10408. Retrieved from [[Link](#)]
- Coates, J. (2000). "Interpretation of Infrared Spectra, A Practical Approach." Encyclopedia of Analytical Chemistry.

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Sources

- 1. uobabylon.edu.iq [uobabylon.edu.iq]
- 2. dergi.fabad.org.tr [dergi.fabad.org.tr]
- 3. 19.14 Spectroscopy of Aldehydes and Ketones – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 4. researchgate.net [researchgate.net]
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